

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) of Disperse yellow 65

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Compound of Interest

Compound Name: Disperse yellow 65 (C.I. 671205)

Cat. No.: B157447

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Application Notes: Thermal Stability and Phase Behavior of Disperse Yellow 65

Introduction

Disperse Yellow 65 is a high-performance anthraquinone dye valued for its excellent light and wash fastness, making it a crucial colorant in the textile industry, particularly for polyester fibers. The thermal properties of this dye are of paramount importance as they directly influence its manufacturing process, storage stability, and application performance during high-temperature dyeing methods. Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are powerful analytical techniques employed to characterize the thermal behavior of materials like Disperse Yellow 65.

TGA provides quantitative information on the thermal stability and decomposition profile of the dye by measuring its mass change as a function of temperature. This is critical for determining the maximum processing temperatures the dye can withstand without degradation. DSC, on the other hand, measures the heat flow into or out of a sample as it is heated or cooled, revealing information about phase transitions such as melting, crystallization, and glass transitions.^{[1][2]} Together, TGA and DSC offer a comprehensive thermal profile, enabling researchers and manufacturers to optimize synthesis, formulation, and dyeing processes to ensure the final product's quality and stability.

Key Applications of TGA and DSC for Disperse Yellow 65:

- **Determination of Thermal Stability:** Establishing the onset and maximum decomposition temperatures to define safe processing and storage conditions.
- **Melting Point and Purity Assessment:** Identifying the melting point, which is a key physical property, and assessing the purity of different batches.
- **Identification of Polymorphs:** Detecting different crystalline forms of the dye that can impact its solubility and dyeing characteristics.
- **Process Optimization:** Providing data to optimize drying, milling, and dyeing cycles to prevent thermal degradation and ensure consistent product quality.
- **Quality Control:** Ensuring batch-to-batch consistency of the thermal properties of the dye.

Experimental Protocols

Thermogravimetric Analysis (TGA) Protocol

This protocol outlines the general procedure for analyzing the thermal stability of Disperse Yellow 65 using TGA.

Instrumentation:

- Thermogravimetric Analyzer (e.g., Mettler Toledo TGA/SDTA 851e or similar)[\[3\]](#)
- Alumina or platinum crucibles
- Analytical balance
- Inert gas supply (e.g., Nitrogen)

Procedure:

- **Sample Preparation:** Accurately weigh 5-10 mg of the finely ground Disperse Yellow 65 powder into a clean, tared TGA crucible.[\[3\]](#)
- **Instrument Setup:**

- Place the sample crucible and an empty reference crucible into the TGA furnace.
- Purge the furnace with an inert gas, such as nitrogen, at a flow rate of 20-50 mL/min to prevent oxidative degradation.[4]
- Thermal Program:
 - Equilibrate the sample at a starting temperature of 30 °C.
 - Heat the sample from 30 °C to 600 °C at a constant heating rate of 10 °C/min.[4]
- Data Acquisition: Continuously record the sample weight as a function of temperature.
- Data Analysis:
 - Plot the weight percentage versus temperature to obtain the TGA curve.
 - Determine the onset temperature of decomposition (Tonset) and the temperature of maximum weight loss rate from the derivative of the TGA curve (DTG curve).

Differential Scanning Calorimetry (DSC) Protocol

This protocol describes the general method for determining the thermal transitions of Disperse Yellow 65.

Instrumentation:

- Differential Scanning Calorimeter (e.g., Mettler DSC 821e or similar)[5]
- Aluminum crucibles and lids
- Crimping press for sealing crucibles
- Analytical balance
- Inert gas supply (e.g., Nitrogen)

Procedure:

- Sample Preparation: Accurately weigh 2-5 mg of the Disperse Yellow 65 powder into a tared aluminum DSC pan.[\[6\]](#)
- Encapsulation: Seal the pan with an aluminum lid using a crimping press to ensure good thermal contact and prevent sample loss.
- Instrument Setup:
 - Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
 - Purge the cell with an inert gas, such as nitrogen, at a flow rate of 20-50 mL/min.
- Thermal Program:
 - Equilibrate the sample at 25 °C.
 - Heat the sample from 25 °C to a temperature above its expected melting point (e.g., 300 °C) at a heating rate of 10 °C/min.
 - Hold the sample at the high temperature for 2-5 minutes to ensure complete melting.
 - Cool the sample back to 25 °C at a rate of 10 °C/min.
 - Reheat the sample to 300 °C at 10 °C/min to observe any changes in thermal behavior after the initial heating cycle.
- Data Analysis:
 - Plot the heat flow versus temperature to obtain the DSC thermogram.
 - Determine the melting point (T_m) from the peak of the endothermic transition.
 - Calculate the enthalpy of fusion (ΔH_f) by integrating the area under the melting peak.
 - Identify any other thermal events, such as glass transitions (T_g) or crystallization peaks (T_c).

Data Presentation

The following tables present example data that could be obtained from TGA and DSC analysis of Disperse Yellow 65.

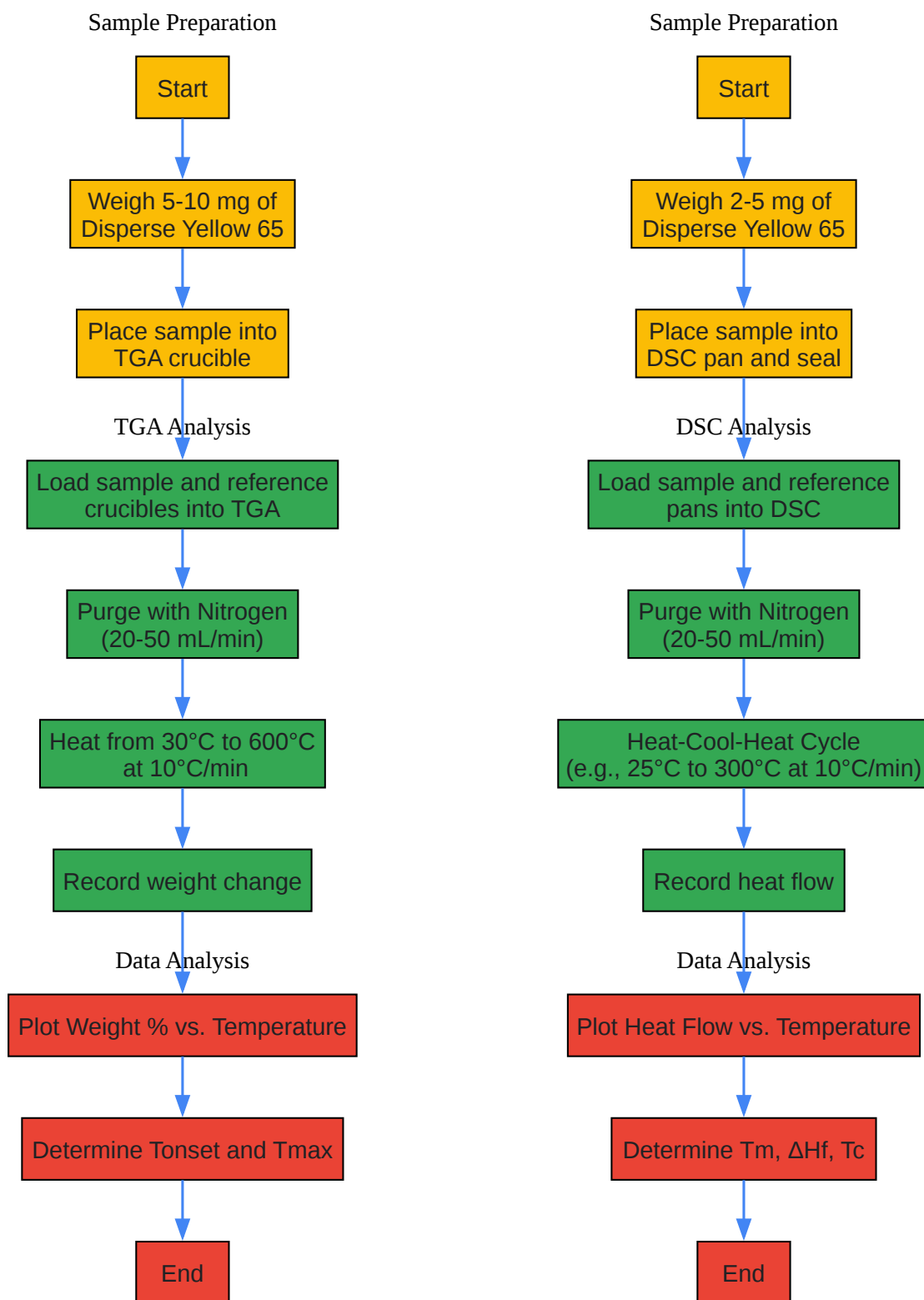
Table 1: Thermogravimetric Analysis (TGA) Data for Disperse Yellow 65

Parameter	Value	Unit
Onset Decomposition Temperature (Tonset)	250	°C
Temperature of Maximum Decomposition (Tmax)	285	°C
Weight Loss at 300 °C	15	%
Weight Loss at 600 °C	65	%
Residual Mass at 600 °C	35	%

Table 2: Differential Scanning Calorimetry (DSC) Data for Disperse Yellow 65

Parameter	Value	Unit
Melting Point (Tm)	225	°C
Enthalpy of Fusion (ΔH_f)	45	J/g
Crystallization Temperature (Tc) (on cooling)	180	°C
Enthalpy of Crystallization (ΔH_c)	-42	J/g

Mandatory Visualization



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